

Application Notes and Protocols for 2-(2-Chloroethoxy)benzenesulfonamide

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Compound of Interest

Compound Name:	2-(2-Chloroethoxy)benzenesulfonamide
CAS No.:	82097-01-6
Cat. No.:	B1338345

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the safe handling, storage, and use of **2-(2-Chloroethoxy)benzenesulfonamide**. The following protocols and data are intended to ensure laboratory safety and proper application of this chemical compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(2-Chloroethoxy)benzenesulfonamide** is provided below. This data is essential for understanding the compound's behavior and for safe handling.

Property	Value	Reference
CAS Number	82097-01-6	[1]
Molecular Formula	C ₈ H ₁₀ ClNO ₃ S	[1]
Molecular Weight	235.69 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	118-119 °C	[2]
Boiling Point	421.1 °C at 760 mmHg	[3]
Density	1.384 g/cm ³	[3]
Flash Point	208.5 °C	[3]
Solubility	Insoluble in water; Soluble in benzene, toluene, and chlorobenzene.	[2]
pKa	9.97 ± 0.60 (Predicted)	[1]

Handling and Storage Guidelines

Proper handling and storage are critical to maintain the integrity of **2-(2-Chloroethoxy)benzenesulfonamide** and to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling this compound, appropriate personal protective equipment should be worn to minimize exposure.[4]

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

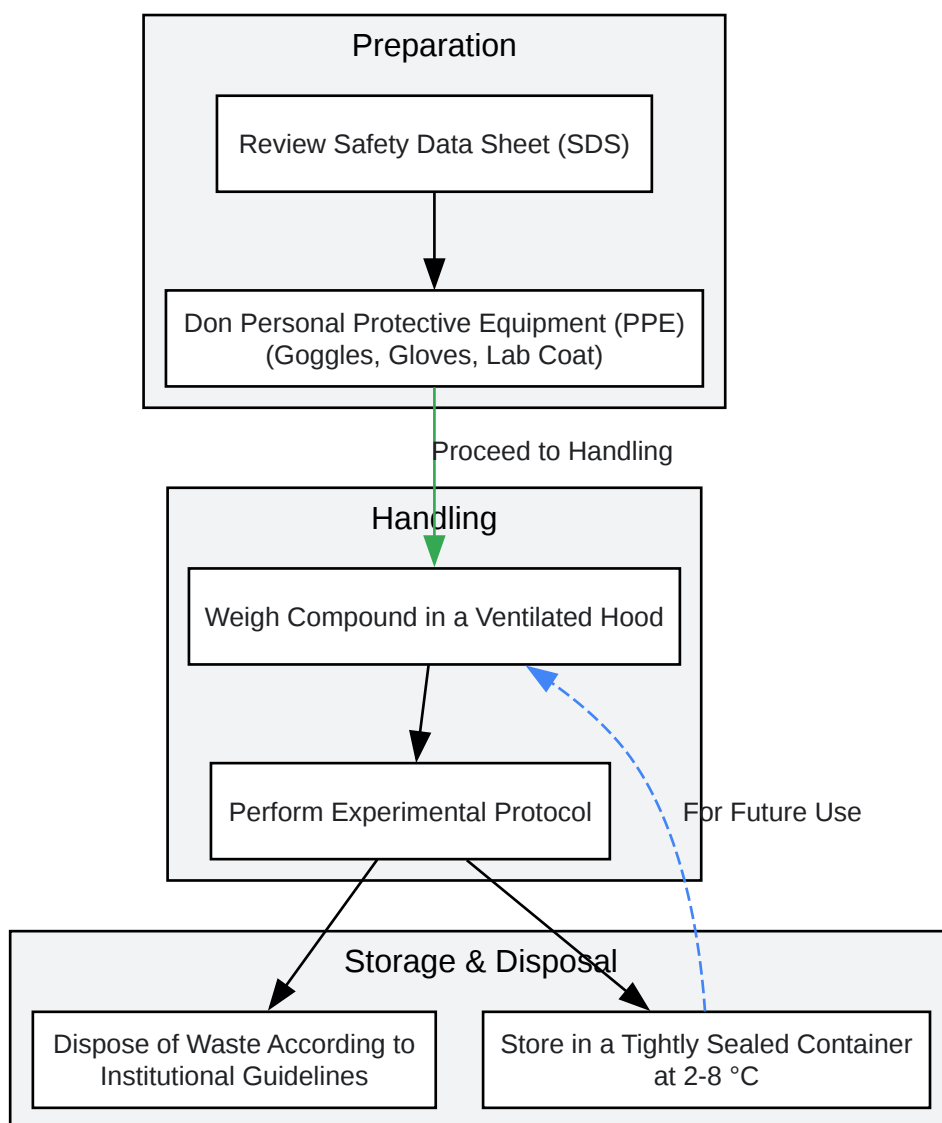
Storage

To ensure the stability of the compound, the following storage conditions are recommended:

Parameter	Recommendation
Temperature	2-8 °C[1]
Atmosphere	Store in a dry, well-ventilated place.[3]
Container	Keep container tightly sealed.[3]
Incompatibilities	Avoid strong oxidizing agents and strong bases.

Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of 2-(2-Chloroethoxy)benzenesulfonamide.



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Caption: Workflow for Safe Handling and Storage.

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Experimental Protocol: Synthesis of a Triazine Derivative

The following is a representative protocol for the use of **2-(2-Chloroethoxy)benzenesulfonamide** as an intermediate in the synthesis of a triazine derivative, adapted from a patented procedure for the synthesis of the herbicide triasulfuron.^[2]

Objective: To synthesize N-((4-methoxy-6-methyl-1,3,5-triazin-2-yl)carbamoyl)-**2-(2-chloroethoxy)benzenesulfonamide**.

Materials:

- **2-(2-Chloroethoxy)benzenesulfonamide**
- 2-amino-4-methoxy-6-methyl-1,3,5-triazine
- Dimethyl carbonate
- Chlorobenzene (solvent)

- Round-bottomed flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- **Reaction Setup:** In a 250 mL round-bottomed flask, add **2-(2-Chloroethoxy)benzenesulfonamide** (10.23 g).
- **Solvent Addition:** Add 100 mL of chlorobenzene to the flask.
- **Reagent Addition:** Add dimethyl carbonate and 2-amino-4-methoxy-6-methyl-1,3,5-triazine to the reaction mixture.
- **Heating and Reaction:** Heat the mixture to a temperature of 85-105 °C with constant stirring.
- **Reaction Time:** Maintain the reaction at this temperature for a minimum of 5 hours.
- **Cooling and Isolation:** After the reaction is complete, cool the mixture. The product may precipitate out of the solution upon cooling.
- **Purification:** The crude product can be purified by filtration and washing with a suitable solvent, followed by recrystallization if necessary.

Disposal Guidelines

Unused **2-(2-Chloroethoxy)benzenesulfonamide** and any waste generated from its use should be disposed of as hazardous chemical waste.

- **Waste Collection:** Collect all waste in a properly labeled, sealed, and compatible container.
- **Disposal Method:** Dispose of the chemical waste through an approved hazardous waste disposal facility. Do not dispose of it down the drain or in the regular trash.

- Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Disclaimer: The information provided in these application notes is for guidance purposes only and should not be considered a substitute for a comprehensive risk assessment. Always consult the Safety Data Sheet (SDS) and follow all institutional and regulatory safety guidelines when handling this chemical.

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